Spectroscopic Profile of 8-Fluoro-6-methylquinoline: A Predictive Technical Guide

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Compound of Interest

Compound Name:	*8-Fluoro-6-methylquinoline*
CAS No.:	*1050910-73-0*
Cat. No.:	*B1359758*

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Introduction

8-Fluoro-6-methylquinoline is a substituted quinoline derivative of significant interest in medicinal chemistry and materials science. As with any novel compound, a thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for elucidating its electronic and structural characteristics. This technical guide provides a comprehensive, in-depth predictive analysis of the key spectroscopic data for **8-Fluoro-6-methylquinoline**, including ^{1}H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

The predictions herein are grounded in the fundamental principles of spectroscopic theory and are extensively supported by empirical data from structurally analogous compounds. By dissecting the expected spectral features, this guide aims to equip researchers, scientists, and drug development professionals with a robust framework for the characterization of this important molecule.

Molecular Structure and Numbering

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A clear understanding of the molecular structure and atom numbering is essential for the interpretation of spectroscopic data, particularly for NMR. The structure of **8-Fluoro-6-methylquinoline** with the conventional numbering of the quinoline ring is presented below.

Caption: Molecular structure and atom numbering of **8-Fluoro-6-methylquinoline**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The predicted ^{1}H NMR spectrum of **8-Fluoro-6-methylquinoline** in a standard deuterated solvent like $CDCl_3$ is expected to show distinct signals for the aromatic protons and the methyl group protons.

Predicted ^{1}H NMR Data

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Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)	Rationale for Prediction
H2	8.8 - 9.0	dd	J(H2,H3) ≈ 4.5, J(H2,H4) ≈ 1.7	Deshielded due to proximity to the nitrogen atom.
H3	7.3 - 7.5	dd	J(H3,H2) ≈ 4.5, J(H3,H4) ≈ 8.3	Typical aromatic proton in a pyridine ring.
H4	8.0 - 8.2	d	J(H4,H3) ≈ 8.3	Influenced by the anisotropic effect of the fused benzene ring.
H5	7.8 - 8.0	s	-	Singlet due to no adjacent protons.
H7	7.4 - 7.6	d	J(H7,F8) ≈ 8-10 (ortho C-F coupling)	Coupled to the fluorine at position 8.
CH_3	2.5 - 2.7	s	-	Typical chemical shift for a methyl group attached to an aromatic ring.

Experimental Protocol for ^{1}H NMR Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **8-Fluoro-6-methylquinoline** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument: A 400 MHz or higher field NMR spectrometer.

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- Acquisition Parameters:
  - Pulse Program: A standard single-pulse experiment (e.g., zg30).
  - Number of Scans: 16-64 scans for a good signal-to-noise ratio.
  - Relaxation Delay: 1-2 seconds.
  - Acquisition Time: 3-4 seconds.
  - Spectral Width: A spectral width of approximately 12-16 ppm, centered around 6 ppm.
- Processing: Apply a Fourier transform to the acquired free induction decay (FID) with an exponential window function (line broadening of 0.3 Hz). Phase and baseline correct the resulting spectrum. Calibrate the chemical shift scale to the TMS signal at 0.00 ppm.

Expert Insights on ^{1}H NMR Interpretation

The most informative features in the predicted ^{1}H NMR spectrum are the splitting patterns of the aromatic protons. The characteristic dd for H2 and H3, and the d for H4 are indicative of the pyridine ring of the quinoline system. The singlet for H5 is a key identifier for substitution at positions 6 and 8. The doublet for H7 with a coupling constant of 8-10 Hz is a direct consequence of the ortho-coupling to the fluorine atom at position 8. The integration of the signals should correspond to a ratio of 1:1:1:1:1:3 for H2, H3, H4, H5, H7, and the CH_3 protons, respectively.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides valuable information about the carbon skeleton of a molecule. The predicted ^{13}C NMR spectrum of **8-Fluoro-6-methylquinoline** will show distinct signals for each of the 10 carbon atoms in the quinoline ring system and the methyl group.

Predicted ^{13}C NMR Data

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Carbon	Predicted Chemical Shift (δ, ppm)	Predicted C-F Coupling (J, Hz)	Rationale for Prediction
C2	150-152	-	Deshielded due to proximity to nitrogen.
C3	121-123	-	Typical sp^2 carbon in a pyridine ring.
C4	135-137	-	Influenced by the fused ring system.
C4a	128-130	-	Bridgehead carbon.
C5	126-128	-	Aromatic carbon.
C6	136-138	-	Attached to the methyl group.
C7	122-124	J(C7,F8) ≈ 10-15 (meta)	Upfield shift due to fluorine, with meta C-F coupling.
C8	155-158	J(C8,F8) ≈ 240-260 (ipso)	Directly attached to fluorine, large ipso C-F coupling.
C8a	147-149	J(C8a,F8) ≈ 10-15 (ortho)	Bridgehead carbon, ortho C-F coupling.
CH_3	21-23	-	Typical aliphatic carbon.

Experimental Protocol for ^{13}C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrument: A 400 MHz or higher field NMR spectrometer (operating at ~100 MHz for ^{13}C).
- Acquisition Parameters:
  - Pulse Program: A standard proton-decoupled ^{13}C experiment (e.g., zgpg30).

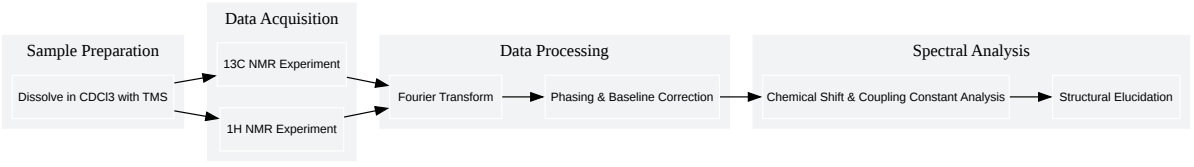
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- Number of Scans: 1024-4096 scans are typically required due to the low natural abundance of ^{13}C.
- Relaxation Delay: 2-5 seconds.
- Acquisition Time: 1-2 seconds.
- Spectral Width: A spectral width of approximately 200-250 ppm, centered around 100 ppm.

- Processing: Similar to ^{1}H NMR, apply a Fourier transform with an exponential window function (line broadening of 1-2 Hz). Phase and baseline correct the spectrum.

Expert Insights on ^{13}C NMR Interpretation

The most striking feature of the predicted ^{13}C NMR spectrum will be the large coupling constant of the C8 signal due to the directly attached fluorine atom. This ipso C-F coupling is typically in the range of 240-260 Hz and serves as a definitive marker for the position of the fluorine substituent. Additionally, smaller ortho and meta C-F couplings are expected for C8a and C7, respectively. The chemical shifts of the carbons in the pyridine ring (C2, C3, C4) will be consistent with those observed for other quinoline derivatives. The presence of the methyl group at C6 will cause a downfield shift for this carbon compared to unsubstituted quinoline.



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